

# Cobalt Phthalocyanine: A Technical Guide to Its CAS Registry and Safety Data

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## Compound of Interest

Compound Name: Cobalt phthalocyanine

Cat. No.: B1214335

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## Introduction

**Cobalt Phthalocyanine** (CoPc) is a coordination compound of cobalt with phthalocyanine, belonging to the family of metal phthalocyanines. It is a intensely colored, crystalline solid that finds applications as a pigment, a catalyst in various chemical reactions, and as a material in the development of sensors and organic electronics. This technical guide provides essential information on its Chemical Abstracts Service (CAS) number and a detailed overview of its safety profile for researchers, scientists, and professionals in drug development.

## CAS Number

The unique CAS Registry Number for **Cobalt Phthalocyanine** is 3317-67-7.[\[1\]](#) This identifier is crucial for the unambiguous identification of the substance in chemical inventories, regulatory databases, and scientific literature.

## Safety Data Sheet Overview

The safety data for **Cobalt Phthalocyanine** is compiled from various Safety Data Sheets (SDS). While comprehensive toxicological data is limited, the available information provides a basis for safe handling and use in a laboratory or industrial setting.

## Quantitative Data

The following table summarizes the key quantitative data available for **Cobalt Phthalocyanine**. It is important to note that specific toxicological values such as LD50 and LC50 are not well-

established in the available safety data sheets.

Property	Value	Source
Molecular Formula	<chem>C32H16CoN8</chem>	<a href="#">[2]</a>
Molecular Weight	571.47 g/mol	
Melting Point	>200°C	<a href="#">[3]</a>
Boiling Point	>300°C	<a href="#">[3]</a>
Solubility in Water	2.4 g/liter	<a href="#">[3]</a>
OSHA PEL (as Co)	0.1 mg/m³	<a href="#">[3]</a>
ACGIH TLV (as Co)	0.05 mg/m³	<a href="#">[3]</a>

## GHS Hazard Classification

**Cobalt Phthalocyanine** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazard associated with this compound is its suspected carcinogenicity.

- GHS Pictogram: GHS08 (Health Hazard)[\[1\]](#)
- Signal Word: Warning[\[1\]](#)
- Hazard Statement: H351: Suspected of causing cancer[\[1\]](#)[\[2\]](#)
- Precautionary Statements: P201, P280, P308 + P313[\[1\]](#)

## Experimental Protocols for Safe Handling

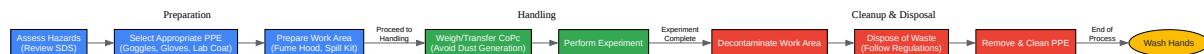
Detailed experimental protocols for the safety testing of **Cobalt Phthalocyanine** are not extensively available in standard safety data sheets. However, based on its known hazards, the following general protocol for safe handling in a research environment is recommended.

- Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[4]
- Ensure that an eyewash station and safety shower are readily accessible.[2]
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles or a face shield.[3]
  - Hand Protection: Use compatible chemical-resistant gloves.[4]
  - Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.
  - Respiratory Protection: If dust generation is unavoidable, use a NIOSH-approved respirator with an appropriate particulate filter.[3]
- Handling and Storage:
  - Avoid creating dust when handling the solid material.[4]
  - Keep the container tightly closed when not in use.
  - Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
  - Wash hands thoroughly after handling.[4]
- Spill and Waste Disposal:
  - In case of a spill, avoid breathing the dust.
  - Carefully sweep up the spilled material and place it in a sealed container for disposal.
  - Dispose of waste in accordance with local, state, and federal regulations.

## Visualized Workflow for Safe Handling

The following diagram illustrates the recommended workflow for safely handling **Cobalt Phthalocyanine** in a laboratory setting.



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Caption: Safe handling workflow for **Cobalt Phthalocyanine**.

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